

Introduction: The Analytical Imperative for N-Nitrosoguvaccine Detection

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Compound of Interest

Compound Name: *N-Nitrosoguvaccine*

CAS No.: 55557-01-2

Cat. No.: B104292

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N-Nitrosoguvaccine (NGC) is a non-volatile N-nitrosamine derived from guvacine, an alkaloid present in the areca nut (*Areca catechu*)[1][2][3]. The consumption of areca nut, often as part of a betel quid, is prevalent in many parts of Asia and among migrant communities worldwide. During the chewing process, or under certain processing and storage conditions, guvacine can undergo nitrosation to form NGC[2]. N-nitrosamines as a class are recognized as probable human carcinogens, prompting stringent regulatory oversight[4][5][6].

The presence of nitrosamine impurities in pharmaceutical products has become a major focus for global regulatory bodies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA)[4][7][8][9]. These agencies mandate that manufacturers conduct risk assessments, perform confirmatory testing, and implement mitigation strategies to control nitrosamine impurities to exceedingly low levels, often in the range of nanograms per day[10][11].

This application note provides a detailed guide for researchers, quality control scientists, and drug development professionals on the robust analytical methods required for the sensitive and specific detection of **N-Nitrosoguvaccine**. We will delve into the technical rationale behind method selection, provide detailed, field-tested protocols for sample preparation and analysis,

and discuss the validation framework necessary to ensure data integrity and regulatory compliance.

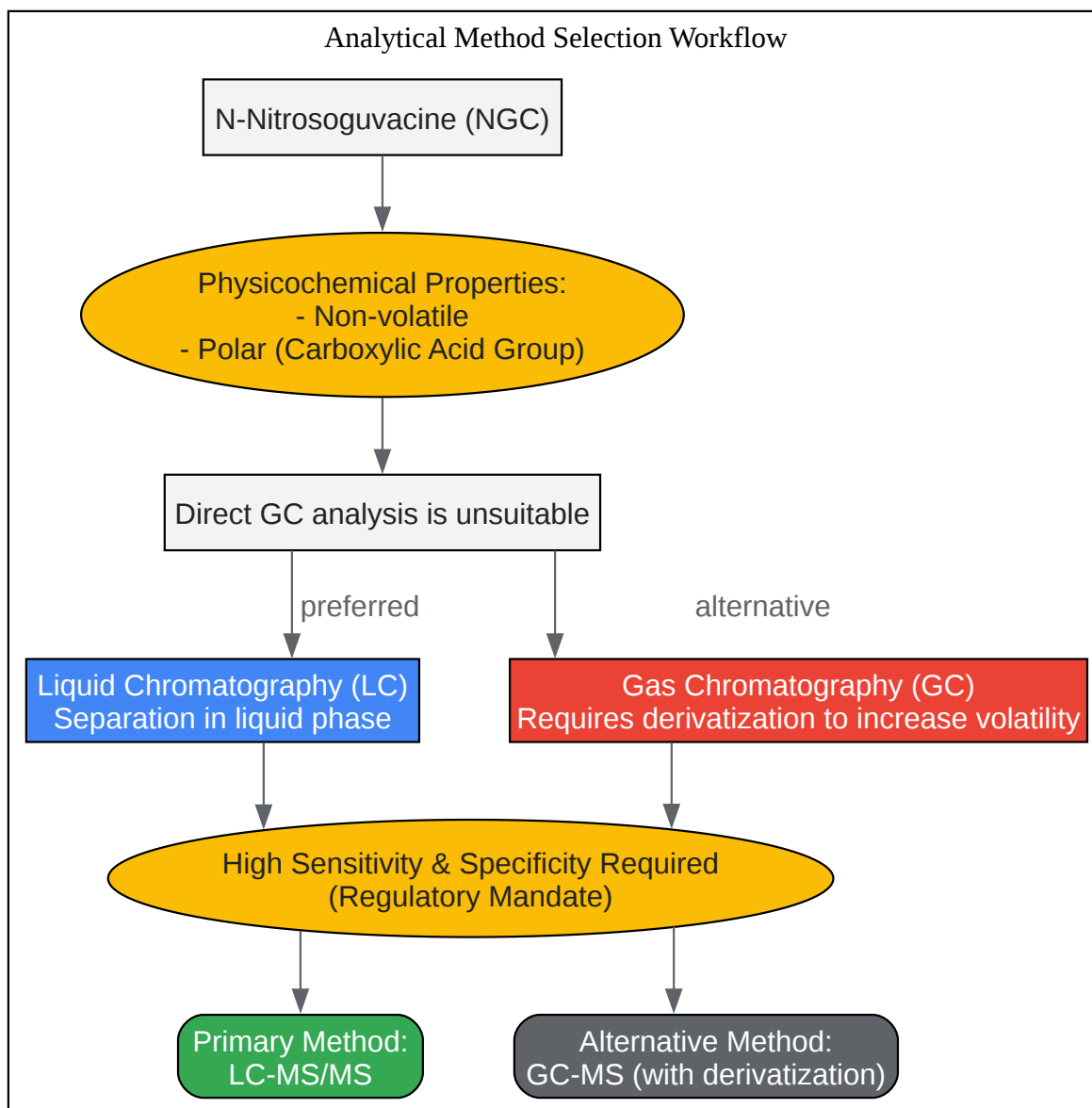
Section 1: Core Analytical Strategies and Method Selection

The physicochemical properties of **N-Nitrosoguvaccine**—specifically its non-volatility and polarity due to the carboxylic acid group—are the primary determinants for selecting the appropriate analytical technique[2]. Unlike the more volatile nitrosamines (e.g., NDMA), NGC is not readily amenable to direct analysis by gas chromatography without chemical modification.

Key Considerations for Method Selection:

- **Volatility:** As a non-volatile, crystalline solid, NGC requires a method that can analyze compounds in the liquid phase directly. This makes Liquid Chromatography (LC) the superior choice for separation.
- **Sensitivity:** Regulatory acceptable intake (AI) limits for nitrosamines are typically very low. Therefore, the chosen detector must offer exceptional sensitivity, capable of reaching limits of detection (LOD) and quantitation (LOQ) in the sub-parts-per-million (ppm) or parts-per-billion (ppb) range relative to the sample matrix.
- **Specificity:** The analytical method must be able to unambiguously distinguish NGC from other matrix components, including its precursor guvacine and other related compounds.

Based on these requirements, Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) emerges as the gold standard and primary recommended technique[12][13]. Gas Chromatography with Mass Spectrometry (GC-MS) can be considered a secondary, alternative method, but it necessitates a derivatization step to render NGC sufficiently volatile for analysis.



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Caption: Workflow for selecting the optimal analytical method for NGC.

Section 2: Primary Method: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Principle of the Method

LC-MS/MS is the definitive technique for quantifying trace-level impurities in complex matrices. The liquid chromatography system separates NGC from other components in the sample extract. The separated components then enter the mass spectrometer, where NGC is ionized (typically via Electrospray Ionization - ESI), selected by its specific mass-to-charge ratio (m/z), fragmented, and the resulting characteristic fragment ions are detected. This process, known as Multiple Reaction Monitoring (MRM), provides exceptional sensitivity and virtually eliminates false positives by creating a highly specific "fingerprint" for the target analyte.

Experimental Protocol 1: Sample Preparation via Solid-Phase Extraction (SPE)

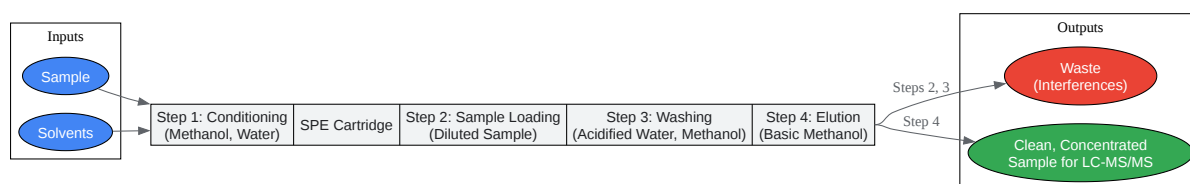
Rationale: Sample preparation is a critical step to remove interfering substances (e.g., salts, excipients, biological macromolecules) and to concentrate the NGC analyte prior to LC-MS/MS analysis^{[14][15]}. Solid-Phase Extraction (SPE) is a robust and reliable technique for this purpose. For a polar, acidic compound like NGC, a mixed-mode or polymeric strong cation-exchange sorbent is often effective.

Materials:

- SPE Cartridges: Strong Cation-Exchange Polymeric Sorbent (e.g., Waters Oasis MCX)
- Methanol (HPLC Grade)
- Water (HPLC Grade)
- Formic Acid
- Ammonium Hydroxide
- SPE Vacuum Manifold
- Sample Collection Tubes

Step-by-Step Protocol:

- **Sample Dilution:** Dilute the sample (e.g., 1 mL of a liquid drug product or filtered saliva) with 1 mL of water containing 0.1% formic acid. This ensures the sample pH is low enough for NGC to be retained on the cation-exchange sorbent.
- **SPE Cartridge Conditioning:** Condition the SPE cartridge by passing 3 mL of methanol, followed by 3 mL of water through the sorbent. This activates the stationary phase.
- **Sample Loading:** Load the diluted sample onto the conditioned SPE cartridge at a slow, steady flow rate (approx. 1 mL/min).
- **Washing (Interference Removal):** Wash the cartridge with 3 mL of water containing 0.1% formic acid to remove unretained impurities. Follow with a wash of 3 mL of methanol to remove moderately non-polar interferences.
- **Analyte Elution:** Elute the retained **N-Nitrosoguvaccine** from the cartridge using 3 mL of methanol containing 5% ammonium hydroxide. The basic modifier neutralizes the charge interaction, releasing the analyte.
- **Evaporation and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 0.5 mL of the initial mobile phase (e.g., 95:5 Water:Methanol with 0.1% Formic Acid) for LC-MS/MS analysis.

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Caption: Solid-Phase Extraction (SPE) workflow for NGC purification.

Experimental Protocol 2: LC-MS/MS Instrumental Analysis

Instrumentation: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system coupled to a tandem quadrupole mass spectrometer is required.

Data Presentation: Recommended LC-MS/MS Parameters

Parameter	Recommended Setting	Rationale
LC Column	C18 Reversed-Phase, 2.1 x 100 mm, 1.8 μ m	Provides good retention and separation for polar to moderately non-polar compounds like NGC.
Mobile Phase A	0.1% Formic Acid in Water	Acidifies the mobile phase to promote better peak shape and ionization efficiency.
Mobile Phase B	0.1% Formic Acid in Methanol	Organic solvent for eluting the analyte from the C18 column.
LC Gradient	Start at 5% B, ramp to 95% B over 5 min, hold 1 min	A standard gradient to elute NGC and clean the column.
Flow Rate	0.3 mL/min	Typical for a 2.1 mm ID column.
Column Temp.	40 $^{\circ}$ C	Ensures reproducible retention times.
Injection Vol.	5 μ L	
MS Ion Source	Electrospray Ionization (ESI)	Best for ionizing polar, pre-charged, or chargeable molecules in the liquid phase.
Polarity	Positive (+)	The nitrogen atoms in NGC are readily protonated.
Precursor Ion (Q1)	m/z 157.1	Corresponds to the protonated molecular ion of NGC, $[M+H]^+$.
Product Ion 1 (Q3)	m/z 112.1 (Quantifier)	Proposed fragment corresponding to the loss of the carboxyl group (-COOH).
Product Ion 2 (Q3)	m/z 84.1 (Qualifier)	Proposed fragment corresponding to further fragmentation of the piperidine ring.

Collision Energy

To be optimized

Instrument-dependent;
optimized to maximize the
signal of the product ions.

Section 3: Method Validation According to Regulatory Standards

A developed analytical method is not credible without rigorous validation. Regulatory bodies require that methods for impurity testing be validated according to guidelines such as ICH Q2(R2) to ensure they are fit for purpose[9][10][16].

Framework: The validation must demonstrate that the method is specific, sensitive, accurate, precise, and linear over the intended concentration range.

Data Presentation: Key Validation Parameters and Acceptance Criteria

Validation Parameter	Definition	Typical Acceptance Criteria
Specificity	Ability to assess the analyte unequivocally in the presence of other components.	No significant interference observed at the retention time of NGC in blank/placebo samples.
Limit of Detection (LOD)	The lowest amount of analyte that can be detected but not necessarily quantified.	Signal-to-Noise Ratio (S/N) ≥ 3
Limit of Quantitation (LOQ)	The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.	S/N ≥ 10 ; Precision (RSD) $\leq 20\%$; Accuracy 70-130%
Linearity	The ability to elicit test results that are directly proportional to the concentration of the analyte.	$R^2 \geq 0.99$ over a range covering LOQ to $\sim 150\%$ of the specification limit.
Accuracy (Recovery)	The closeness of the test results to the true value.	80.0% to 120.0% recovery for spiked samples at multiple concentrations.
Precision (Repeatability)	The precision under the same operating conditions over a short interval of time.	Relative Standard Deviation (RSD) $\leq 15\%$ for multiple preparations.

Section 4: Conclusion

The reliable detection and quantification of **N-Nitrosoguvaccine** require highly sensitive and specific analytical methods to meet the stringent demands of the current regulatory landscape. The LC-MS/MS method detailed in this application note, built upon a foundation of robust solid-phase extraction for sample preparation, provides the necessary performance to ensure product quality and patient safety. The primacy of this technique lies in its direct applicability to non-volatile compounds and its exceptional specificity through Multiple Reaction Monitoring.

Adherence to a strict validation protocol, as outlined by ICH guidelines, is mandatory to ensure the data generated is accurate, reliable, and defensible for regulatory submission.

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